

2-Fluoro-5-(trifluoromethoxy)benzyl alcohol safety and handling

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Fluoro-5-(trifluoromethoxy)benzyl alcohol

Cat. No.: B2785605

[Get Quote](#)

An In-Depth Technical Guide to the Safe Handling of 2-Fluoro-5-(trifluoromethoxy)benzyl alcohol

This guide provides a comprehensive overview of the safety protocols, handling procedures, and toxicological considerations for **2-Fluoro-5-(trifluoromethoxy)benzyl alcohol**. Designed for researchers, chemists, and professionals in the pharmaceutical and agrochemical industries, this document synthesizes critical safety data with practical, field-proven insights to ensure safe and effective laboratory operations.

Introduction

2-Fluoro-5-(trifluoromethoxy)benzyl alcohol is a fluorinated organic compound of increasing interest as a building block in the synthesis of complex molecules. The presence of both a fluorine atom and a trifluoromethoxy group on the benzyl scaffold imparts unique electronic properties and metabolic stability, making it a valuable intermediate for drug discovery and advanced material science. However, these same properties necessitate a thorough understanding of its potential hazards. This guide moves beyond mere procedural lists to explain the causality behind each safety recommendation, fostering a proactive safety culture grounded in scientific principles.

Section 1: Chemical and Physical Properties

Understanding the fundamental properties of a chemical is the first step in safe handling. The data presented below is crucial for assessing its behavior under various laboratory conditions.

Chemical Identity and Characteristics

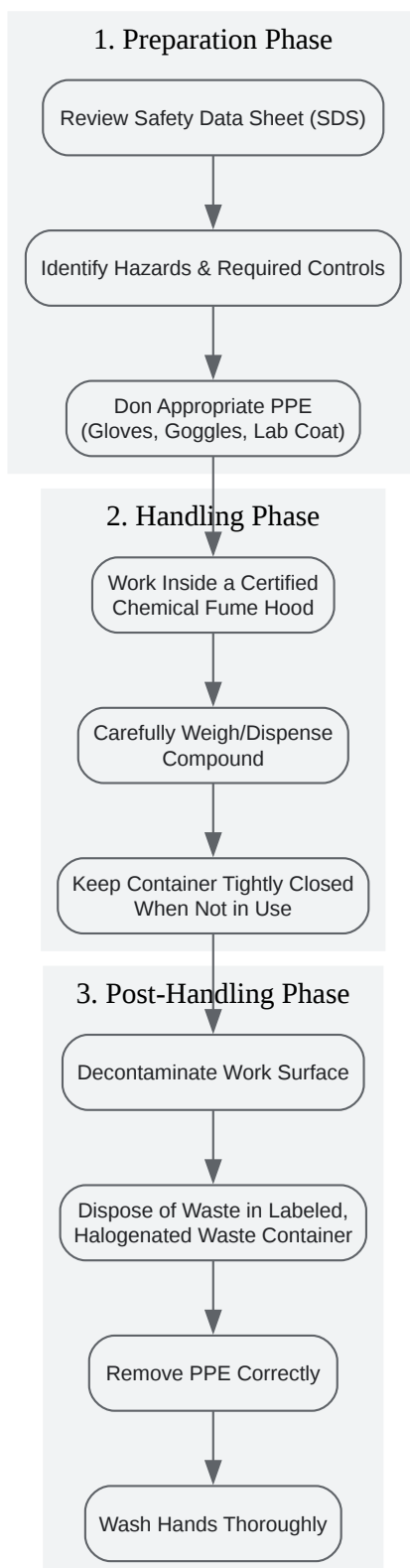
Property	Value	Source
Chemical Name	2-Fluoro-5-(trifluoromethoxy)benzyl alcohol	Internal
CAS Number	Not explicitly found for this exact isomer; 207974-09-2 for the related 2-Fluoro-5-(trifluoromethyl)benzyl alcohol	[1][2][3]
Molecular Formula	C ₈ H ₆ F ₄ O ₂	Internal
Molecular Weight	210.13 g/mol	Internal
Appearance	Colorless transparent liquid (for the trifluoromethyl analogue)	[3]

Note: Specific physical data for **2-Fluoro-5-(trifluoromethoxy)benzyl alcohol** is not widely published. The data for the closely related analogue, 2-Fluoro-5-(trifluoromethyl)benzyl alcohol, is provided for reference.

Analogue Property	Value (for 2-Fluoro-5-(trifluoromethyl)benzyl alcohol)	Source
Boiling Point	188 °C	[1][3]
Flash Point	67 °C	[1][3]
Density	1.377 g/cm ³	[1][3]
Storage Temperature	2-8°C	[1][3]

Chemical Structure

The structure combines a benzyl alcohol core with two distinct fluorine-containing moieties, each influencing the molecule's reactivity and toxicological profile.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. healthchems.lookchem.com [healthchems.lookchem.com]
- 2. 2-Fluoro-5-(trifluoromethyl)benzyl alcohol [webbook.nist.gov]
- 3. 2-FLUORO-5-(TRIFLUOROMETHYL)BENZYL ALCOHOL Seven Chongqing Chemdad Co. , Ltd [chemdad.com]
- To cite this document: BenchChem. [2-Fluoro-5-(trifluoromethoxy)benzyl alcohol safety and handling]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2785605#2-fluoro-5-trifluoromethoxy-benzyl-alcohol-safety-and-handling]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com